

L-736380: A Technical Guide for Researchers

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Compound of Interest

Compound Name: L-736380
Cat. No.: B15617990

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Introduction

L-736380 is a potent and selective non-peptide antagonist of the cholecystokinin B (CCK-B) receptor, also known as the cholecystokinin-2 (CCK2) receptor. As a research chemical, it has been instrumental in characterizing the physiological and pathological roles of the CCK-B receptor, which is implicated in various functions within the central nervous system and gastrointestinal tract. This document provides a comprehensive overview of the chemical properties, pharmacological activity, and relevant experimental methodologies for **L-736380**, intended for researchers and professionals in drug development.

Chemical Structure and Properties

L-736380 is a complex synthetic molecule belonging to the benzodiazepine class. Its systematic IUPAC name is 1-[(3R)-5-cyclohexyl-1-methyl-2-oxo-3H-1,4-benzodiazepin-3-yl]-3-[3-(methyl-(2H-tetrazol-5-yl)amino)phenyl]urea^[1].

Table 1: Physicochemical Properties of **L-736380**

Property	Value	Reference
CAS Number	152885-49-9	[1]
Molecular Formula	C25H29N9O2	[1]
Molecular Weight	487.57 g/mol	[1]
Exact Mass	487.2444	[1]
Elemental Analysis	C: 61.59%, H: 6.00%, N: 25.86%, O: 6.56%	[1]

Pharmacological Profile

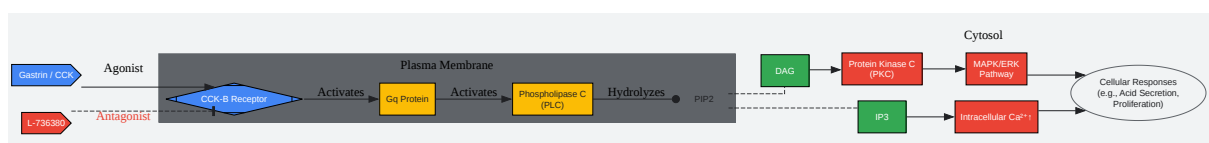
L-736380 functions as a high-affinity antagonist for the CCK-B receptor, which is a G protein-coupled receptor (GPCR) for the peptide hormones gastrin and cholecystokinin[2][3]. It exhibits significant selectivity for the CCK-B subtype over the CCK-A receptor subtype.

Table 2: Pharmacological Activity of **L-736380**

Parameter	Value	Species/Assay Condition	Reference
IC50 (CCK-B)	0.054 nM	Radioligand binding assay	[4][5]
IC50 (CCK-A)	400 nM	Radioligand binding assay	[4][5]
Selectivity	~7400-fold for CCK-B over CCK-A	Calculated from IC50 values	[4][5]
ID50	0.064 mg/kg	Inhibition of gastric acid secretion in anesthetized rats	[4][5]
ED50	1.7 mg/kg	Ex vivo binding of [125I]CCK-8S in mouse brain membranes	[4][5]

Mechanism of Action and Signaling Pathway

The CCK-B receptor, the target of **L-736380**, is primarily coupled to the Gq alpha subunit of heterotrimeric G proteins[1]. Upon activation by endogenous ligands like gastrin or CCK, the receptor initiates a signaling cascade by activating Phospholipase C (PLC)[1][6]. PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two secondary messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG)[6]. IP3 triggers the release of calcium (Ca²⁺) from intracellular stores, while DAG activates Protein Kinase C (PKC)[1]. This pathway can further lead to the activation of downstream effectors such as the MAP kinase/ERK cascade[7]. By competitively binding to the CCK-B receptor, **L-736380** prevents this signaling cascade from being initiated.



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Figure 1: CCK-B receptor signaling pathway and point of inhibition by **L-736380**.

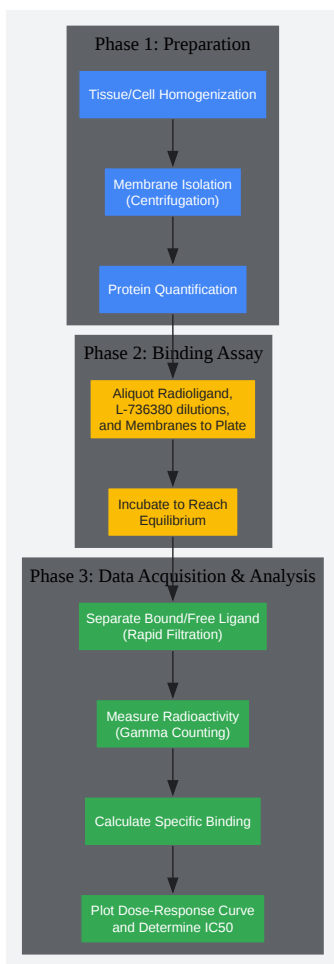
Experimental Protocols

Detailed experimental protocols for **L-736380** are not extensively published. However, based on the available data, a generalized protocol for a competitive radioligand binding assay to determine the IC₅₀ value is provided below. This is a representative methodology and should be optimized for specific laboratory conditions.

Generalized Protocol: Competitive Radioligand Binding Assay

- Preparation of Membranes:
 - Homogenize tissue or cells known to express the CCK-B receptor (e.g., mouse brain tissue, CHO cells transfected with the human CCK-B receptor) in a cold buffer solution.
 - Centrifuge the homogenate at low speed to remove nuclei and debris.
 - Centrifuge the resulting supernatant at high speed to pellet the cell membranes.

- Wash the membrane pellet and resuspend in an appropriate assay buffer. Determine protein concentration using a standard method (e.g., Bradford assay).
- Binding Assay:
 - In a multi-well plate, add a constant concentration of a suitable radioligand (e.g., [125I]CCK-8S).
 - Add increasing concentrations of the unlabeled competitor, **L-736380**.
 - To determine non-specific binding, add a high concentration of an unlabeled standard CCK-B agonist (e.g., gastrin) to a set of wells.
 - Add the prepared cell membranes to initiate the binding reaction.
 - Incubate the mixture at a defined temperature for a specific time to reach equilibrium.
- Separation and Detection:
 - Terminate the assay by rapid filtration through a glass fiber filter, separating bound from free radioligand.
 - Quickly wash the filters with ice-cold buffer to remove non-specifically bound radioligand.
 - Measure the radioactivity retained on the filters using a gamma counter.
- Data Analysis:
 - Calculate specific binding by subtracting non-specific binding from total binding.
 - Plot the percentage of specific binding against the logarithm of the **L-736380** concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value, which is the concentration of **L-736380** that inhibits 50% of the specific binding of the radioligand.



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Figure 2: Generalized workflow for a competitive radioligand binding assay.

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